

Essential Safety and Logistical Guidance for Handling AMG 837 Hemicalcium

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Compound of Interest

Compound Name: AMG 837 hemicalcium

Cat. No.: B15570486

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **AMG 837 hemicalcium**, a potent G-protein coupled receptor 40 (GPR40/FFA1) agonist. This document provides immediate, actionable information to ensure laboratory safety and operational efficiency.

AMG 837 hemicalcium is a valuable tool in metabolic disease research, known to enhance insulin secretion and lower glucose levels in rodents.^[1] Proper handling and disposal are paramount to ensure the safety of laboratory personnel and the integrity of experimental outcomes. This guide outlines the essential personal protective equipment (PPE), handling procedures, and disposal plans for this compound.

Immediate Safety and Handling Protocols

While a specific Safety Data Sheet (SDS) for **AMG 837 hemicalcium** is not publicly available, the following guidelines are based on standard laboratory practices for handling powdered chemical compounds of this nature.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **AMG 837 hemicalcium** to prevent inhalation, skin contact, and eye exposure.

Protective Equipment	Specification	Rationale
Respiratory Protection	NIOSH-approved respirator for powders/dusts	Prevents inhalation of the powdered compound.
Hand Protection	Nitrile gloves	Provides a barrier against skin contact. Contaminated gloves should be disposed of properly after use.
Eye Protection	Chemical safety goggles	Protects eyes from airborne particles.
Body Protection	Laboratory coat	Prevents contamination of personal clothing.

Handling and Storage

Proper handling and storage are critical for maintaining the stability of **AMG 837 hemicalcium** and ensuring a safe laboratory environment.

Procedure	Guideline
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure. Avoid generating dust.
Storage	Store in a tightly sealed container in a cool, dry, and dark place. For short-term storage (days to weeks), 0-4°C is recommended. For long-term storage (months to years), -20°C is the preferred condition.
Stability	The compound is stable for several weeks at room temperature during ordinary shipping.

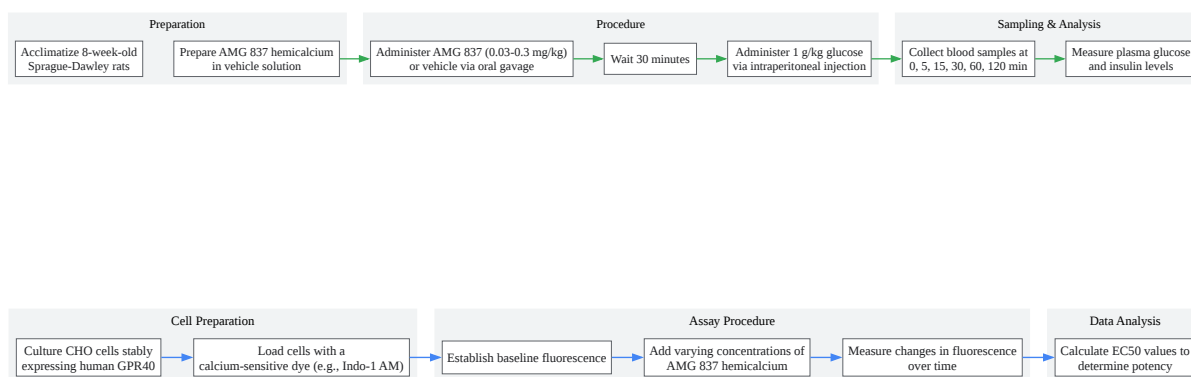
Operational Plans: Experimental Protocols

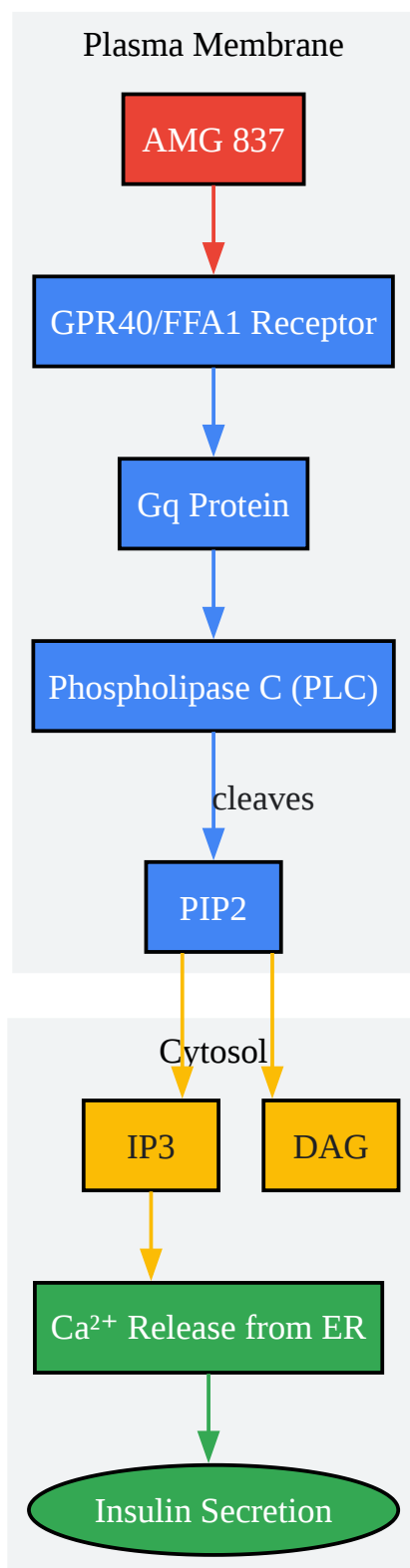
Detailed methodologies for key experiments involving **AMG 837 hemicalcium** are provided below, based on established research.

In Vivo Glucose Tolerance Test in Rodents

This protocol outlines the procedure for assessing the effect of **AMG 837 hemicalcium** on glucose tolerance in rats.

Workflow for In Vivo Glucose Tolerance Test





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References

- 1. Free fatty acid receptor 1 (FFA(1)R/GPR40) and its involvement in fatty-acid-stimulated insulin secretion - PubMed [pubmed.ncbi.nlm.nih.gov]
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